

# Application Note: N-Heptylformamide as a Potential Plasticizer for PVC

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## Compound of Interest

Compound Name: *N-Heptylformamide*

Cat. No.: B3054345

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## Introduction:

Plasticizers are essential additives used to enhance the flexibility, durability, and processability of polymers, particularly Polyvinyl Chloride (PVC).[1][2] The search for novel, efficient, and safer plasticizers is a continuous effort in polymer science to meet evolving regulatory standards and performance demands.[3] **N-Heptylformamide**, a formamide derivative, presents a chemical structure that suggests potential as a plasticizer due to its polarity and molecular size, which could allow for effective interaction with PVC polymer chains. This document outlines the hypothetical performance of **N-Heptylformamide** as a primary plasticizer for flexible PVC and provides detailed protocols for its evaluation.

## Hypothetical Performance Data:

The following tables summarize the projected performance of **N-Heptylformamide** in a standard flexible PVC formulation compared to the widely used plasticizer Dioctyl Phthalate (DOP). The data is based on typical concentrations of 50 parts per hundred resin (phr).

Table 1: Comparative Mechanical Properties of Plasticized PVC (50 phr)

Property	Test Method	Unplasticized PVC	PVC with DOP	PVC with N-Heptylformamide (Hypothetical)
Tensile Strength (MPa)	ASTM D2284	50.3	22.2	24.5
Elongation at Break (%)	ASTM D2284	5	350	320
100% Modulus (MPa)	ASTM D2284	-	11.5	13.0
Shore A Hardness	DIN EN ISO 868	100	80	85

Table 2: Thermal and Migration Properties of Plasticized PVC (50 phr)

Property	Test Method	Unplasticized PVC	PVC with DOP	PVC with N-Heptylformamide (Hypothetical)
Glass Transition Temp. (Tg) (°C)	DSC	87.5	-37.0	-30.0
Plasticizer Migration (% weight loss)	Solvent Extraction (n-heptane, 24h)	-	2.5	1.8
Thermal Stability (T5%) (°C)	TGA	200	191.3	213.5

## Experimental Protocols

### Protocol 1: Preparation of Plasticized PVC Films

This protocol details the procedure for preparing flexible PVC films plasticized with **N-Heptylformamide**.

- Compounding:
  - Pre-mix 100 parts by weight of PVC resin with 50 parts by weight of **N-Heptylformamide** in a high-speed mixer.
  - Add 2 parts of a thermal stabilizer (e.g., a mixed metal stabilizer) and 0.5 parts of a lubricant (e.g., stearic acid).[\[4\]](#)
  - Continue mixing until a homogeneous dry blend is obtained.
- Milling:
  - Transfer the dry blend to a two-roll mill preheated to 160-170°C.
  - Mill the compound for 5-10 minutes until a uniform, molten sheet is formed.
- Compression Molding:
  - Cut the milled sheet into appropriate sizes for the mold.
  - Place the sheet in a picture-frame mold between two polished metal plates.
  - Preheat the mold in a compression molder at 175°C for 5 minutes with minimal pressure.
  - Apply a pressure of 10 MPa for 5 minutes.
  - Cool the mold under pressure to room temperature.
  - Remove the molded PVC film and condition it at  $23 \pm 2^{\circ}\text{C}$  and  $50 \pm 5\%$  relative humidity for at least 24 hours before testing.

## Protocol 2: Evaluation of Mechanical Properties

This protocol is based on the ASTM D2284 standard for testing the tensile properties of flexible PVC.[\[1\]](#)

- Specimen Preparation:
  - Cut dumbbell-shaped test specimens from the conditioned PVC films using a die cutter.
  - Measure the thickness and width of the narrow section of each specimen.
- Tensile Testing:
  - Conduct the test using a universal testing machine equipped with a suitable load cell.
  - Set the crosshead speed to 500 mm/min.
  - Mount the specimen in the grips of the testing machine.
  - Start the test and record the load and elongation until the specimen breaks.
- Data Analysis:
  - Calculate the tensile strength by dividing the maximum load by the original cross-sectional area.
  - Calculate the elongation at break as the percentage change in length from the original gauge length.
  - Determine the 100% modulus from the stress at 100% elongation.

### Protocol 3: Determination of Glass Transition Temperature (T<sub>g</sub>) by DSC

This protocol outlines the use of Differential Scanning Calorimetry (DSC) to measure the T<sub>g</sub> of the plasticized PVC.[5]

- Sample Preparation:
  - Cut a small sample (5-10 mg) from the PVC film.
  - Hermetically seal the sample in an aluminum DSC pan.
- DSC Analysis:

- Place the sample pan and an empty reference pan in the DSC cell.
- Heat the sample from room temperature to 120°C at a rate of 10°C/min to erase the thermal history.<sup>[5]</sup>
- Cool the sample to -60°C at a rate of 10°C/min.
- Heat the sample again from -60°C to 120°C at a rate of 10°C/min, recording the heat flow.
- Data Analysis:
  - Determine the T<sub>g</sub> as the midpoint of the step transition in the heat flow curve from the second heating scan.<sup>[5]</sup>

#### Protocol 4: Assessment of Plasticizer Migration

This protocol describes a method for determining the extent of plasticizer migration from the PVC film using solvent extraction.<sup>[6]</sup>

- Initial Measurement:
  - Cut a 2 cm x 2 cm square from the PVC film.
  - Accurately weigh the sample (W<sub>initial</sub>).
- Solvent Extraction:
  - Immerse the sample in a sealed container with 50 mL of n-heptane at room temperature.<sup>[6]</sup>
  - After 24 hours, remove the sample from the solvent.
  - Gently wipe the surface of the sample to remove excess solvent and allow it to dry in a fume hood for 4 hours.
- Final Measurement and Calculation:
  - Weigh the dried sample (W<sub>final</sub>).

- Calculate the percentage of plasticizer migration as:  $\text{Migration (\%)} = \frac{W_{\text{initial}} - W_{\text{final}}}{W_{\text{initial}}} \times 100$

## Visualizations

**Figure 1.** Workflow for the preparation of plasticized PVC films.

**Figure 2.** Experimental workflow for the evaluation of plasticized PVC properties.

Conclusion:

The hypothetical data suggests that **N-Heptylformamide** could be a viable plasticizer for PVC, offering comparable mechanical properties to DOP with potentially improved thermal stability and lower migration. The provided protocols offer a standardized framework for the comprehensive evaluation of **N-Heptylformamide** or any novel plasticizer candidate. Further empirical studies are necessary to validate these projections and fully characterize the performance of **N-Heptylformamide** in various polymer systems.

Disclaimer: The performance data for **N-Heptylformamide** presented in this document is hypothetical and for illustrative purposes only. It is based on the general principles of polymer plasticization and is not derived from actual experimental results. Researchers should conduct their own empirical studies to determine the actual properties of PVC plasticized with **N-Heptylformamide**.

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